

SMILES notation for 2-(2-Chloro-5-nitrophenyl)pyridine

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Compound of Interest

Compound Name: 2-(2-Chloro-5-nitrophenyl)pyridine

CAS No.: 879088-40-1

Cat. No.: B1455133

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An In-depth Technical Guide to the Structure and Utility of 2-(2-Chloro-5-nitrophenyl)pyridine

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This guide provides a comprehensive analysis of 2-(2-Chloro-5-nitrophenyl)pyridine (CAS No: 879088-40-1), a heterocyclic compound of significant interest in the fields of medicinal chemistry and agrochemical synthesis. We will deconstruct its molecular structure through its Simplified Molecular Input Line Entry System (SMILES) notation, explore its physicochemical properties, detail a validated synthetic protocol, and discuss its applications as a pivotal chemical intermediate.

Introduction: A Versatile Heterocyclic Building Block

2-(2-Chloro-5-nitrophenyl)pyridine is a substituted biaryl compound featuring a pyridine ring linked to a chloronitrophenyl moiety.^[1] Its importance lies not in its end-use therapeutic activity, but in its role as a highly versatile building block for constructing more complex molecules.^[2] The specific arrangement of its functional groups—the pyridine nitrogen, the ortho-chloro substituent, and the para-nitro group—provides multiple reactive handles for chemists to exploit. This has led to its use as a key intermediate in the synthesis of crop-protection

products and, notably, in pharmaceuticals such as Vismodebib, a Hedgehog pathway inhibitor used in cancer therapy.[1][3][4] Understanding its structure, represented concisely by its SMILES notation, is fundamental to leveraging its synthetic potential.

Structural Elucidation via SMILES Notation

The International Union of Pure and Applied Chemistry (IUPAC) name, **2-(2-chloro-5-nitrophenyl)pyridine**, clearly describes the connectivity: a pyridine ring is attached at its 2-position to a phenyl ring. This phenyl ring is, in turn, substituted with a chlorine atom at its 2-position and a nitro group at its 5-position.

The SMILES notation provides a machine-readable, linear representation of this three-dimensional structure. The canonical SMILES for this compound is:

C1=CC=NC(=C1)C2=C(C=CC(=C2)[O-])Cl.[5]

Let's deconstruct this string to understand the causality of its notation:

- C1=CC=NC=C1: This segment defines the pyridine ring.
 - C and N represent carbon and nitrogen atoms, respectively.
 - The use of lowercase letters (c and n) could alternatively be used to denote aromaticity, but here it is explicitly defined with alternating single (-, implied) and double (=) bonds.
 - The 1 after the first and last C is a ring closure marker, indicating that these two atoms are bonded together to form a cycle.
- (...): Parentheses are used to denote a branch from the main chain or ring.
- C2=C(...)C=CC(=C2)...: This defines the six-membered phenyl ring attached to the pyridine.
 - The 2 is the ring closure marker for this second ring.
 - The atoms are explicitly defined with alternating double bonds, signifying an aromatic system.
- =C1)C2=: This is the crucial bond linking the two rings. The pyridine ring (...=C1) is connected from one of its carbon atoms to a carbon atom of the phenyl ring (C2=...).

- C(Cl): This indicates a chlorine atom (Cl) is attached as a branch to the first carbon of the phenyl ring (the 2-position relative to the pyridine linkage).
- C(=C2)[O-]: This denotes the nitro group attached to the phenyl ring.
 - The nitro group is represented as [O-], which accurately describes its charge-separated resonant structure: a central nitrogen atom with a positive charge (+) double-bonded to one oxygen (=O) and single-bonded to a second oxygen with a negative charge ([O-]). Square brackets are used to enclose atoms with non-standard valence or explicit charge.

Visualizing the SMILES Structure

The logical flow of the SMILES string directly translates into the compound's two-dimensional structure.

Caption: 2D structure of **2-(2-Chloro-5-nitrophenyl)pyridine**.

Physicochemical and Computational Data

A summary of the key properties of **2-(2-Chloro-5-nitrophenyl)pyridine** is presented below. These values are critical for researchers in designing experimental conditions, such as selecting appropriate solvents or predicting compound behavior in analytical systems.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₇ ClN ₂ O ₂	[1][5][6]
Molecular Weight	234.64 g/mol	[1][5][6]
Canonical SMILES	<chem>C1=CC=NC(=C1)C2=C(C=CC(=C2)[O-])Cl</chem>	[1][5]
InChI Key	AKVCBZWZBMTKMQUHFFFAOYSA-N	[1][5][7]
CAS Number	879088-40-1	[1][5][6]
Appearance	Light yellow to yellow solid	[2]
Predicted Boiling Point	360.2 ± 32.0 °C at 760 mmHg	[1][8]
Purity (Typical)	≥97-98%	[2][6][7]
Topological Polar Surface Area	58.7 Å ²	[6][8]
Predicted LogP	3.31	[6]

Note: Some properties like boiling point are computationally predicted and may vary from experimental values.

Synthesis Protocol: Nitration of 2-(2-chlorophenyl)pyridine

The synthesis of **2-(2-Chloro-5-nitrophenyl)pyridine** is typically achieved through electrophilic aromatic substitution, specifically the nitration of a precursor. The electron-rich nature of the phenyl ring directs the incoming nitro group, though reaction conditions must be carefully controlled to achieve the desired regioselectivity and yield. The protocol described below is a well-documented method.[8]

Expertise & Causality Behind Experimental Choices:

- Reagents: Concentrated sulfuric acid (H₂SO₄) is used to protonate nitric acid (generated from KNO₃), forming the highly electrophilic nitronium ion (NO₂⁺), which is the active nitrating agent.

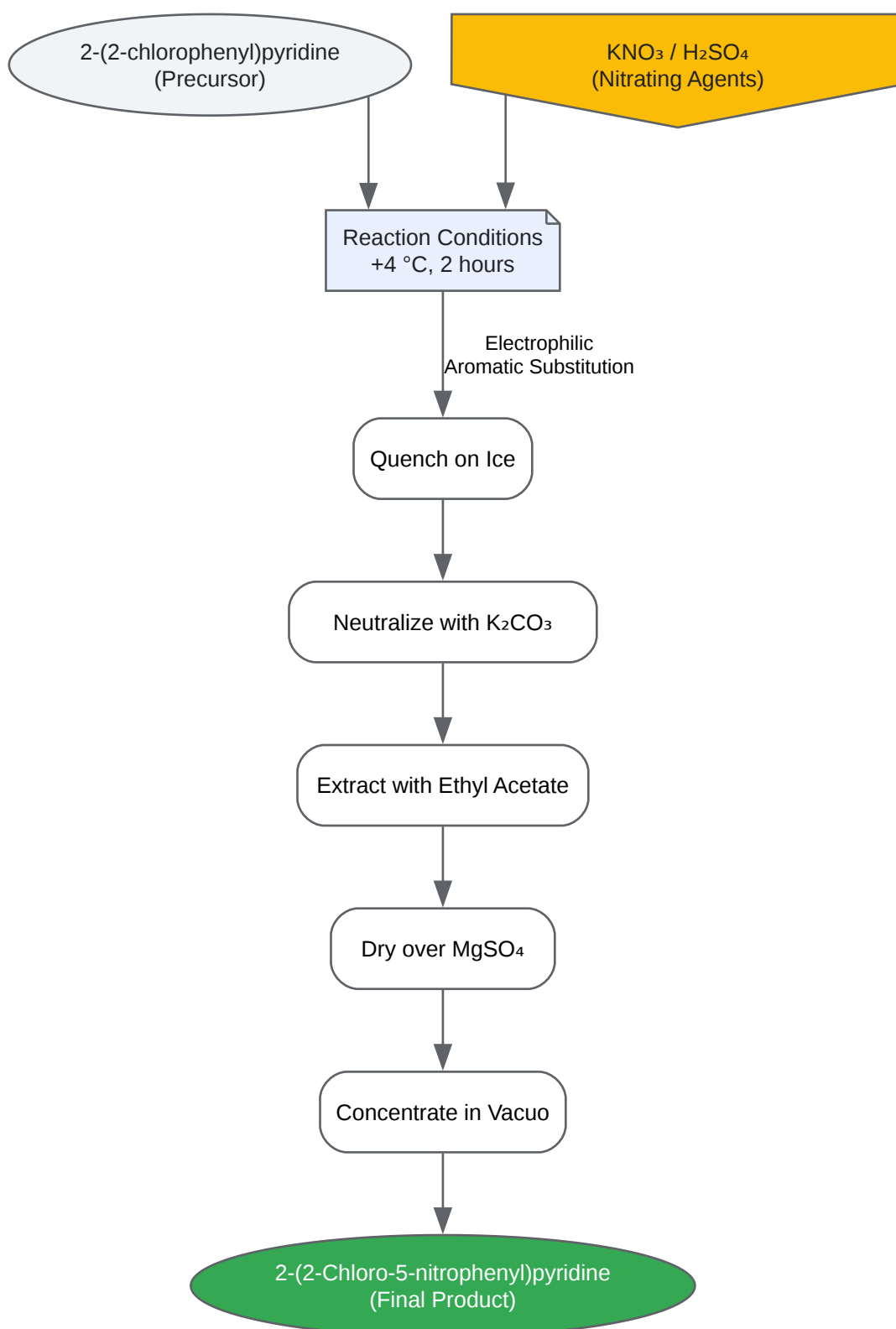
- **Temperature Control:** The reaction is conducted at low temperatures (+4 °C) to prevent over-nitration and the formation of unwanted byproducts. Electrophilic nitration is a highly exothermic process, and cooling is critical for selectivity.
- **Work-up:** The reaction mixture is poured onto ice to quench the reaction rapidly. Neutralization with a base (K_2CO_3) is necessary to deprotonate the product and facilitate its extraction into an organic solvent.

Step-by-Step Methodology

- **Preparation:** In a 500 mL round-bottomed flask equipped with a magnetic stirrer, add 126 mL of 96% sulfuric acid (H_2SO_4) and cool the flask in an ice-water bath to +4 °C.
- **Precursor Addition:** Slowly add 8.608 g (45.39 mmol) of 2-(2-chlorophenyl)pyridine to the cold, stirring sulfuric acid.
- **Nitrating Agent Addition:** Over 5 minutes, add 4.717 g (46.65 mmol) of potassium nitrate (KNO_3) in small portions. Maintain the internal temperature at or below +4 °C.
- **Reaction:** Stir the dark mixture vigorously at +4 °C for 120 minutes.
- **Quenching:** Prepare a beaker with 0.85 kg of crushed ice. Slowly and carefully pour the reaction mixture onto the ice with stirring.
- **Neutralization:** Neutralize the resulting acidic solution to a pH of ~9 by the slow addition of solid potassium carbonate (K_2CO_3). This step will generate significant CO_2 gas.
- **Extraction:** Transfer the mixture to a separatory funnel and add 400 mL of ethyl acetate. Filter the suspension if large amounts of inorganic salts are present. Separate the organic phase.
- **Further Extraction:** Extract the aqueous layer three more times with 150 mL portions of ethyl acetate.
- **Drying and Concentration:** Combine all organic layers and dry over anhydrous magnesium sulfate ($MgSO_4$). Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.

- Purification: The resulting crude solid can be purified by column chromatography (hexane-ethyl acetate) or recrystallization to afford the final product, **2-(2-Chloro-5-nitrophenyl)pyridine**.[\[8\]](#)

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-(2-Chloro-5-nitrophenyl)pyridine**.

Applications in Drug Development and Agrochemicals

The true value of **2-(2-Chloro-5-nitrophenyl)pyridine** is realized in its role as a scaffold for building more complex, biologically active molecules.[\[1\]](#)

- **Pharmaceutical Intermediate:** Its most prominent use is in the synthesis of Vismodebib, a first-in-class drug that functions by inhibiting the Hedgehog signaling pathway, which is aberrantly activated in some forms of cancer.[\[3\]](#) The pyridine and chlorophenyl moieties of this intermediate form a core part of the final drug structure.
- **Agrochemical Synthesis:** The compound serves as an intermediate in the creation of novel pesticides and herbicides. The presence of the nitro and chloro groups can be crucial for the biological activity of the final agrochemical product.[\[1\]](#)
- **Antineoplastic Research:** Beyond its role as an intermediate, the parent compound itself has demonstrated antineoplastic (anti-tumor) properties in research settings, inhibiting cancer cell growth by interfering with DNA replication processes.[\[1\]](#) This dual potential makes it a valuable entity for further derivatization and study.

Safety and Handling

As a laboratory chemical, **2-(2-Chloro-5-nitrophenyl)pyridine** must be handled with appropriate care. According to the Globally Harmonized System (GHS), it is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[\[7\]](#)

Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be used. All manipulations should be performed in a well-ventilated chemical fume hood.[\[7\]](#)

Conclusion

2-(2-Chloro-5-nitrophenyl)pyridine is more than a collection of atoms; it is a synthetically enabling molecule whose structure is efficiently captured by the SMILES notation C1=CC=NC(=C1)C2=C(C=CC(=C2)[O-])Cl. A thorough understanding of this linear code provides researchers with immediate insight into the compound's chemical nature, from its aromatic systems to its reactive functional groups. This knowledge is paramount for its application as a key building block in the synthesis of life-saving pharmaceuticals and effective agrochemicals, underscoring the critical link between fundamental chemical representation and applied scientific innovation.

References

- PubChem. **2-(2-Chloro-5-nitrophenyl)pyridine** | C₁₁H₇ClN₂O₂ | CID 40151923. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Ningbo Inno Pharmchem Co., Ltd. (n.d.). The Importance of Purity: Understanding **2-(2-Chloro-5-nitrophenyl)pyridine** in Synthesis. Available at: [\[Link\]](#)
- Pharmaffiliates. **2-(2-Chloro-5-nitrophenyl)pyridine** | CAS No: 879088-40-1. Available at: [\[Link\]](#)
- MySkinRecipes. **2-(2-Chloro-5-nitrophenyl)pyridine** hydrochloride. Available at: [\[Link\]](#)
- Google Patents. CN102040554A - Method for preparing 2-chloro-5-nitropyridine.
- PubChem. 2-Chloro-5-nitropyridine | C₅H₃ClN₂O₂ | CID 78308. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Pathania, R., et al. (2021). The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design. PMC. Available at: [\[Link\]](#)

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Sources

- [1. Buy 2-\(2-Chloro-5-nitrophenyl\)pyridine | 879088-40-1 \[smolecule.com\]](#)
- [2. nbinno.com \[nbinno.com\]](#)
- [3. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [4. The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. 2-\(2-Chloro-5-nitrophenyl\)pyridine | C11H7ClN2O2 | CID 40151923 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. chemscene.com \[chemscene.com\]](#)
- [7. 2-\(2-Chloro-5-nitrophenyl\)pyridine | 879088-40-1 \[sigmaaldrich.com\]](#)
- [8. echemi.com \[echemi.com\]](#)
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